

Application Notes and Protocols: 3-Acetylpyridine Oxime in Materials Science

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Compound of Interest

Compound Name: 3-Acetylpyridine oxime

Cat. No.: B010032

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Acetylpyridine oxime is a versatile organic compound that is finding increasing application in the field of materials science. Its unique chemical structure, featuring a pyridine ring and an oxime functional group, allows it to act as a multidentate ligand for the formation of coordination complexes and polymers. This property has led to its exploration in the development of functional polymers with enhanced thermal and antimicrobial properties, as a key component in corrosion inhibitors, and as a ligand for the synthesis of novel coordination compounds with interesting catalytic and magnetic properties. These application notes provide an overview of the use of **3-acetylpyridine oxime** in these areas, along with detailed experimental protocols and comparative data.

Physicochemical Properties of 3-Acetylpyridine Oxime

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 5973-83-1 | |
| Molecular Formula | C ₇ H ₈ N ₂ O | |
| Molecular Weight | 136.15 g/mol | |
| Appearance | White to off-white crystalline solid | |
| Melting Point | 148-151 °C | |
| Solubility | Soluble in ethanol, hot water | |

I. Functional Polymers Containing 3-Acetylpyridine Oxime

3-Acetylpyridine oxime can be incorporated as a monomer into various polymer structures, such as terpolymers, to impart specific functionalities. These functionalities include enhanced thermal stability and antimicrobial properties.

Application: Thermally Stable and Antimicrobial Terpolymers

Terpolymers synthesized with (E)-4-acetylpyridine oxime (a positional isomer of **3-acetylpyridine oxime**), formaldehyde, and either 4-hydroxyacetophenone (HA) or 4-hydroxybenzaldehyde (HB) have demonstrated significant thermal stability and broad-spectrum antimicrobial activity. While this data is for the 4-isomer, it provides a strong indication of the potential for **3-acetylpyridine oxime** in similar applications.

| Polymer ID | Monomers | Number Average Molecular Weight (Mn) (g/mol) | Polydispersity Index (PDI) | Inherent Viscosity (dL/g) |
|------------|--|--|-------------------------------|---------------------------------|
| APOFHA | (E)-4- acetylpyridine oxime, Formaldehyde, 4- hydroxyacetophenone none | 4652 | 1.47 | 0.23 |
| APOFHB | (E)-4- acetylpyridine oxime, Formaldehyde, 4- hydroxybenzaldehyde | 3496 | 1.42 | 0.19 |

Data extrapolated from a study on (E)-4-acetylpyridine oxime terpolymers.

This protocol is adapted from the synthesis of a terpolymer resin using (E)-4-acetylpyridine oxime.

Materials:

- (E)-4-acetylpyridine oxime (or **3-acetylpyridine oxime**) (0.01 mol)
- 4-hydroxyacetophenone (0.01 mol)
- Formaldehyde (37%, 0.05 mol)
- 6 M Hydrochloric acid (catalyst)
- Methanol

- Distilled water

Equipment:

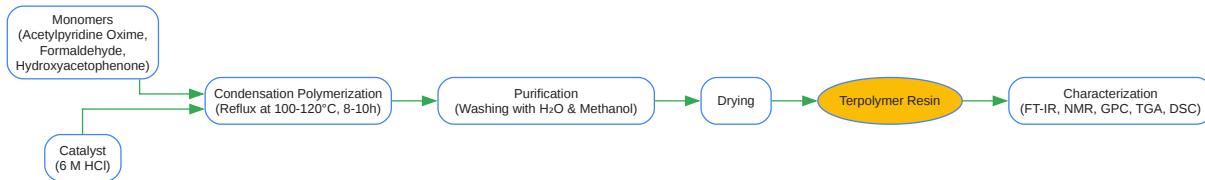
- Round-bottom flask with reflux condenser
- Oil bath with magnetic stirrer and heating control
- Buchner funnel and filter paper
- Beakers and measuring cylinders

Procedure:

- In a round-bottom flask, combine (E)-4-acetylpyridine oxime (0.01 mol), 4-hydroxyacetophenone (0.01 mol), and formaldehyde (0.05 mol).
- Add 6 M HCl as a catalyst.
- Place the flask in an oil bath and reflux the mixture with occasional shaking at 100–120 °C for 8–10 hours.
- After the reaction is complete, a solid resinous product will form. Immediately remove the hot resin from the flask.
- Wash the solid product thoroughly with cold water to remove the acid catalyst and any unreacted formaldehyde.
- Further purify the resin by washing with warm water and then methanol to remove unreacted monomers.
- Dry the resulting shining black colored resin in a vacuum oven.

Characterization:

The synthesized terpolymer can be characterized by FT-IR and ^1H NMR spectroscopy, gel permeation chromatography (GPC) for molecular weight determination, and thermal analysis (TGA and DSC).

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Caption: Workflow for the synthesis and characterization of an acetylpyridine oxime-based terpolymer.

II. Corrosion Inhibition

Pyridine and its derivatives, including oximes, are known to be effective corrosion inhibitors for various metals and alloys, particularly for steel in acidic environments. They function by adsorbing onto the metal surface, forming a protective layer that isolates the metal from the corrosive medium. The lone pair of electrons on the nitrogen atom of the pyridine ring and the oxygen atom of the oxime group play a crucial role in the adsorption process through coordination with the metal's d-orbitals. While specific data for **3-acetylpyridine oxime** is limited, studies on related pyridine derivatives demonstrate high inhibition efficiencies.

Application: Corrosion Inhibitor for Carbon Steel in Acidic Media

Pyridine derivatives have been shown to be excellent corrosion inhibitors for carbon steel in hydrochloric acid solutions. The inhibition efficiency is dependent on the concentration of the inhibitor, the temperature, and the specific molecular structure of the pyridine derivative.

The following data is for the pyridine derivative 3-acetyl-4-(4-bromophenyl)-6-(2-oxo-2H-chromen-3-yl)pyridine-2(1H)-one (ABCP) on mild steel in 0.5 M HCl at 25 °C, showcasing the potential of such compounds.

| Inhibitor Concentration (M) | Corrosion Rate (mg·cm ⁻² ·h ⁻¹) | Inhibition Efficiency (%) |
|-----------------------------|--|---------------------------|
| 0.000 | - | - |
| 0.001 | - | - |
| 0.002 | - | - |
| 0.003 | - | - |
| 0.004 | - | - |
| 0.005 | - | 98.4 |

Note: Specific corrosion rate values were not provided in the abstract, but the trend of decreasing corrosion rate with increasing inhibitor concentration was established.

This protocol outlines a standard weight loss method to evaluate the corrosion inhibition efficiency of **3-acetylpyridine oxime**.

Materials:

- Carbon steel coupons of known dimensions and composition
- 1 M Hydrochloric acid solution (corrosive medium)
- **3-Acetylpyridine oxime** (inhibitor) at various concentrations (e.g., 10^{-5} M to 10^{-3} M)
- Acetone
- Distilled water
- Abrasive paper (e.g., silicon carbide paper of different grades)
- Analytical balance

Equipment:

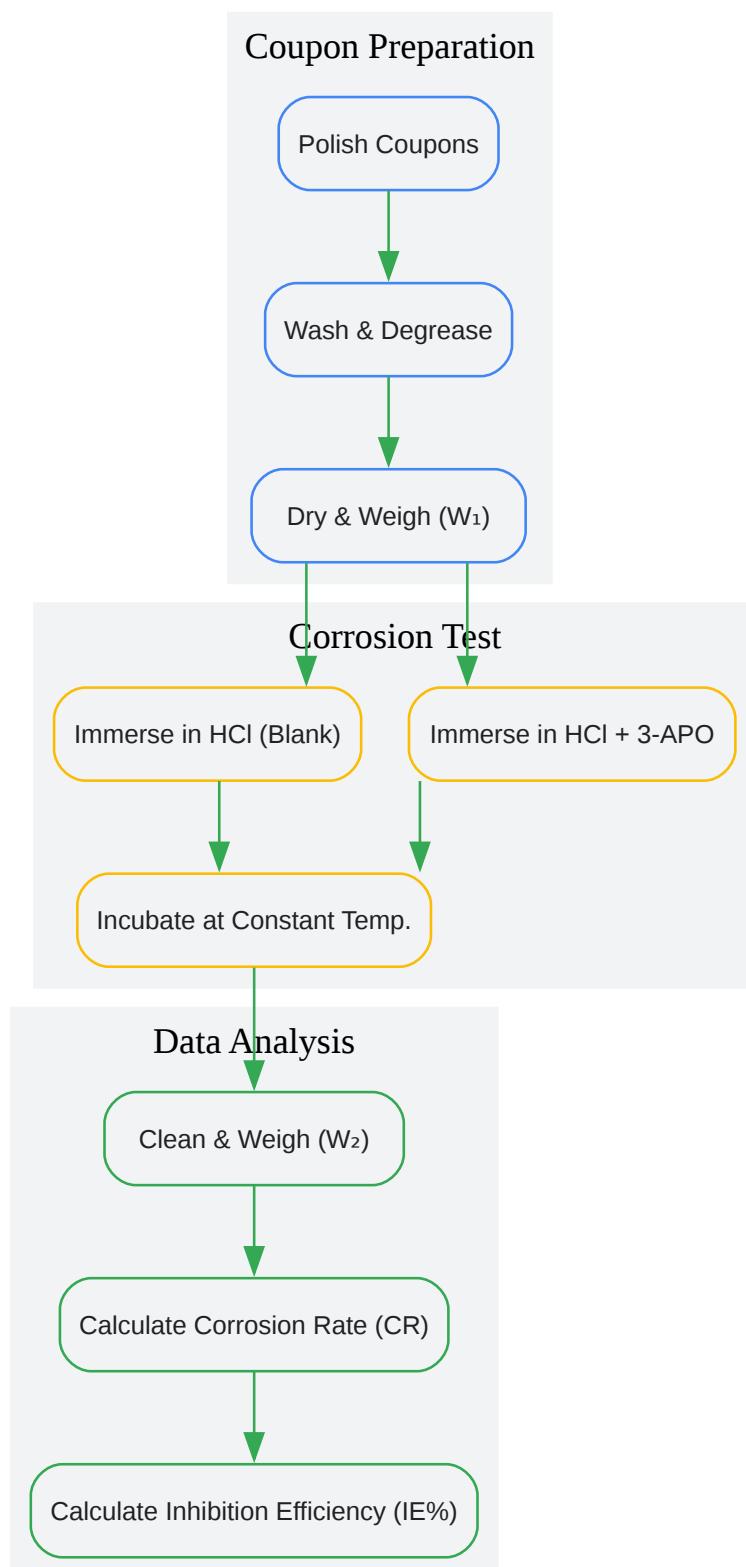
- Water bath or thermostat

- Beakers

- Desiccator

Procedure:

- Coupon Preparation: Mechanically polish the carbon steel coupons with different grades of abrasive paper, wash them thoroughly with distilled water, degrease with acetone, and dry.
- Initial Weighing: Accurately weigh the prepared coupons using an analytical balance.
- Immersion: Immerse the weighed coupons in beakers containing 1 M HCl solution without (blank) and with different concentrations of **3-acetylpyridine oxime**.
- Exposure: Maintain the beakers in a water bath at a constant temperature (e.g., 25 °C) for a specific period (e.g., 24 hours).
- Cleaning and Final Weighing: After the exposure period, remove the coupons from the solutions, wash them with distilled water, scrub with a brush to remove corrosion products, rinse again with distilled water, dry, and re-weigh accurately.
- Calculation of Corrosion Rate and Inhibition Efficiency:
 - Corrosion Rate (CR): $CR = (W_1 - W_2) / (A * t)$
 - W_1 = Initial weight of the coupon
 - W_2 = Final weight of the coupon
 - A = Surface area of the coupon
 - t = Immersion time
 - Inhibition Efficiency (IE %): $IE \% = [(CR_{blank} - CR_{inh}) / CR_{blank}] * 100$
 - CR_{blank} = Corrosion rate in the absence of the inhibitor
 - CR_{inh} = Corrosion rate in the presence of the inhibitor

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Caption: Experimental workflow for evaluating corrosion inhibition efficiency using the gravimetric method.

III. Coordination Compounds and Metal-Organic Frameworks (MOFs)

3-Acetylpyridine oxime is an excellent ligand for the formation of coordination compounds with various metal ions. The pyridine nitrogen and the oxime nitrogen or oxygen atoms can coordinate to a metal center, acting as a bidentate ligand. This allows for the construction of discrete metal complexes or extended one-, two-, or three-dimensional coordination polymers, including Metal-Organic Frameworks (MOFs). These materials have potential applications in catalysis, gas storage, and magnetism.

Application: Synthesis of a Silver(I) Coordination Polymer

A one-dimensional coordination polymer has been synthesized using **3-acetylpyridine oxime** (referred to as 3-acetylloximepyridine in the study) and silver(I) hexafluorophosphate. In this structure, the silver ions are bridged by the **3-acetylpyridine oxime** ligands.

This protocol is based on the reported synthesis of a silver(I) coordination polymer with **3-acetylpyridine oxime**.

Materials:

- **3-Acetylpyridine oxime**
- Silver(I) hexafluorophosphate (AgPF_6)
- Ethanol (95%)

Equipment:

- Small vials or test tubes
- Magnetic stirrer (optional)

- Crystallization dish

Procedure:

- Ligand Solution: Prepare a saturated solution of **3-acetylpyridine oxime** in 95% ethanol.
- Metal Salt Solution: Prepare a solution of silver(I) hexafluorophosphate in 95% ethanol.
- Reaction: Slowly add the silver(I) hexafluorophosphate solution to the saturated solution of **3-acetylpyridine oxime** with stirring.
- Crystallization: Allow the resulting solution to stand undisturbed for slow evaporation at room temperature.
- Product Isolation: Colorless rod-shaped crystals suitable for X-ray diffraction will form over time. Isolate the crystals by decantation or filtration.

Characterization:

The primary method for characterizing the resulting coordination polymer is single-crystal X-ray diffraction to determine its structure. Other techniques such as FT-IR spectroscopy and elemental analysis can be used to confirm the composition of the material.

Caption: Schematic of the bidentate coordination of **3-acetylpyridine oxime** to a silver(I) metal center.

Conclusion

3-Acetylpyridine oxime is a promising building block in materials science with demonstrated and potential applications in the development of functional polymers, corrosion inhibitors, and coordination compounds. The protocols and data presented in these application notes provide a foundation for researchers to explore and expand upon the use of this versatile molecule in creating novel materials with tailored properties. Further research is warranted to fully elucidate the performance of **3-acetylpyridine oxime** in these applications, particularly in obtaining more specific quantitative data for corrosion inhibition and the antimicrobial activity of its polymers.

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